

yield improvement comparison with Fluindapyr treatment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fluindapyr

CAS No.: 1383809-87-7

Cat. No.: S892978

Get Quote

Yield Performance and Experimental Data

The table below summarizes the key performance data and experimental details from the available studies.

Study Focus / Product	Reported Yield Impact	Experimental Details	Source / Context
Tremisia (Fluindapyr + Flutriafol)	15–20% yield improvement in wheat and sunflowers [1]	•	
Location: Ukraine field trials. • Crops: Wheat, Sunflower. • Diseases Targeted: <i>Alternaria</i> , <i>Septoria tritici</i> (wheat rust), <i>Sclerotinia</i> . AI-generated investment analysis citing FMC field trials [1]			Adastrio /
Fluindapyr (General Efficacy)	No statistically significant yield difference from non-treated control [2]	•	
Location: University of Maryland Research Farms (2022). • Crop: Soybeans. • Application: R3 growth stage. • Key Condition: No ratable foliar fungal diseases were present during the trial. University efficacy trial [2]			Fluindapyr (Ecotoxicology)
Fluindapyr (Ecotoxicology)	Not Applicable (Toxicity Study)	• Organism: Earthworms (<i>Eisenia fetida</i>). • Findings: Induced oxidative stress, tissue damage, and suppressed growth/reproduction at tested concentrations [3]	Academic laboratory study [3]

Experimental Protocols and Methodologies

For a rigorous evaluation, the methodologies from the key studies are detailed below.

University of Maryland Soybean Efficacy Trial (2022)

This protocol is a representative example of a field trial for fungicide performance evaluation [2].

- **Plot Design:** Randomized complete block design with five replicates at three research stations.
- **Crop & Planting:** Full-season soybeans were planted in plots sized 11 by 30 feet.
- **Application Protocol:**
 - **Timing:** Applied at the R3 growth stage (beginning of pod development).
 - **Equipment:** CO₂-powered backpack sprayer.
 - **Nozzles & Calibration:** TeeJet 8003 nozzles, calibrated to deliver 20 gallons per acre at 35 psi.
- **Data Collection:**
 - **Disease Assessment:** Foliar disease incidence and severity were rated prior to application and approximately every two weeks thereafter until the R6 growth stage.
 - **Yield Measurement:** The center of each plot was harvested with a research combine, and yields were adjusted to 13% moisture.
 - **Statistical Analysis:** Data were analyzed using ANOVA, and significant differences between treatments were separated using Fisher's Least Significant Difference (LSD at $\alpha=0.10$).

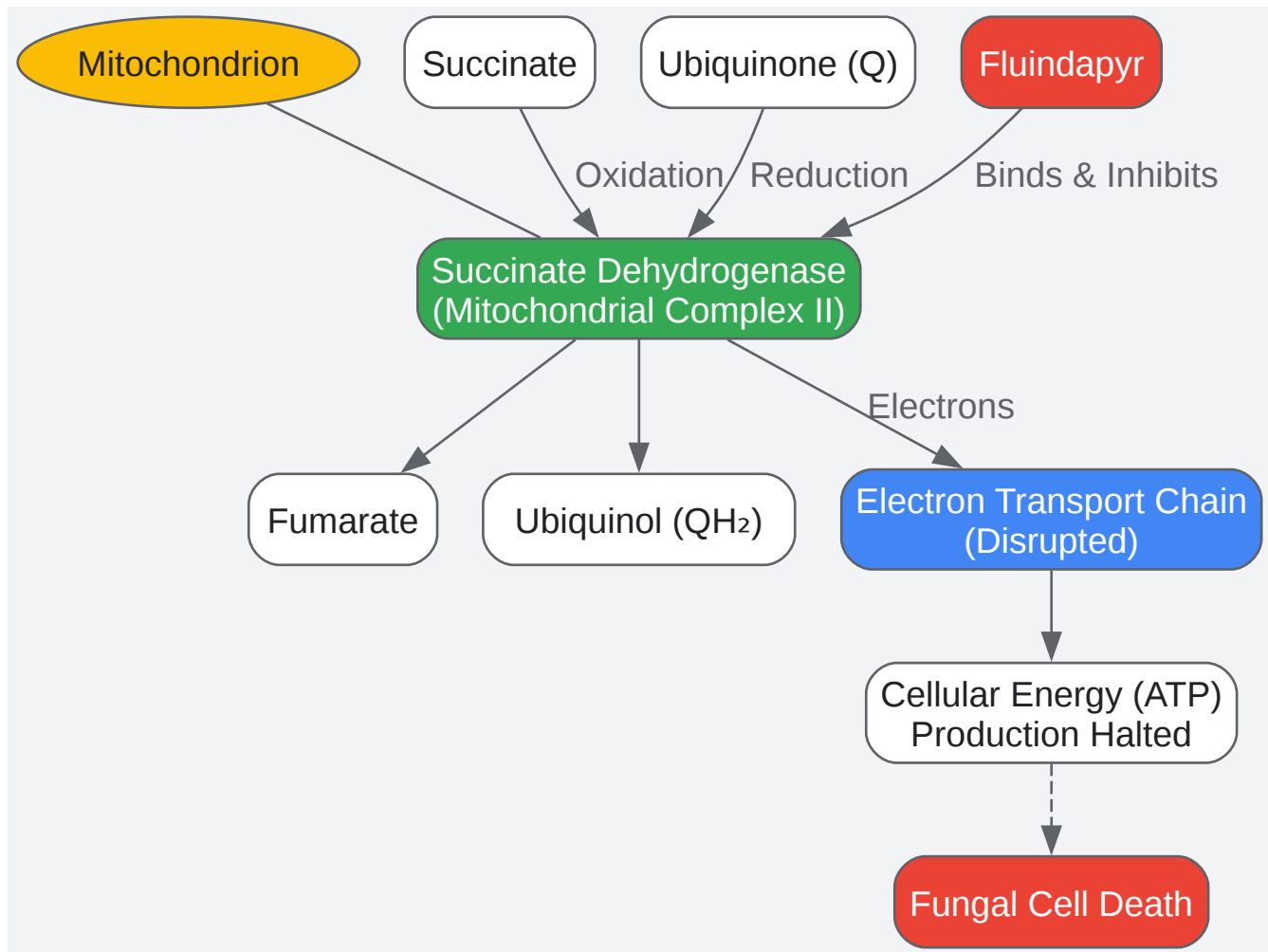
Ecotoxicology Study on Earthworms

This study details the laboratory method for assessing non-target toxicity [3].

- **Test Organism:** Mature adult earthworms (*Eisenia fetida*) with a well-developed clitellum.
- **Exposure Setup:**
 - **Medium:** Artificial soil was used.
 - **Concentrations:** Earthworms were exposed to a range of concentrations of **Fluindapyr** (0.1, 1.0, 2.5, and 5.0 mg/kg) in the soil.
 - **Conditions:** Tests were conducted in an illuminated incubator at a constant temperature of 20°C ± 1°C for 14 days (acute) or 28 days (chronic).
- **Endpoint Measurements:**
 - **Acute Toxicity:** Mortality observed over 14 days.
 - **Chronic Toxicity:** Measurements included growth (biomass change), reproduction (cocoon production), and biochemical markers of oxidative stress.
 - **Histopathological Examination:** Tissue damage to the epidermis and intestines was examined.

Mode of Action and Signaling Pathway

Fluindapyr is a succinate dehydrogenase inhibitor (SDHI), classified as a Fungicide Resistance Action Committee (FRAC) Group 7. The following diagram illustrates its specific mechanism of action within the fungal mitochondrial electron transport chain.



[Click to download full resolution via product page](#)

The diagram shows that **Fluindapyr** binds to the succinate dehydrogenase enzyme, a key component of the mitochondrial electron transport chain. This inhibition halts cellular energy production, leading to fungal cell death [4] [5].

Interpretation and Further Research

The data shows that **Fluindapyr**'s performance is highly context-dependent. It can provide significant yield benefits under disease pressure but offers no advantage in the absence of target pathogens [1] [2].

- **For a complete comparison**, you would need data from head-to-head trials comparing **Fluindapyr**-based products against other leading SDHIs and fungicides from different FRAC groups across multiple seasons and locations.
- **For safety profiling**, the ecotoxicology data suggests a need to evaluate its environmental impact relative to other fungicides, considering factors like soil persistence and toxicity to non-target organisms [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. FMC Corporation's Fluindapyr Fungicide: A Strategic Play for... [ainvest.com]
2. 2022 Maryland Soybean Fungicide Efficacy Trials - UMD AGNR [agmr.umd.edu]
3. Evaluation of the toxic effects of fluindapyr, a novel SDHI ... [sciencedirect.com]
4. FMC Corporation's fluindapyr fungicide obtains... | FMC Corp [fmc.com]
5. FMC Launches New Three Mode of Action Foliar Fungicide ... [ag.fmc.com]

To cite this document: Smolecule. [yield improvement comparison with Fluindapyr treatment].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b892978#yield-improvement-comparison-with-fluindapyr-treatment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com